

3,3'-Dichlorobiphenyl CAS number and molecular weight

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Compound of Interest

Compound Name: 3,3'-Dichlorobiphenyl

Cat. No.: B134845

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An In-depth Technical Guide to 3,3'-Dichlorobiphenyl

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3,3'-Dichlorobiphenyl** (PCB 11), a specific polychlorinated biphenyl (PCB) congener of increasing environmental and toxicological significance. This document details its chemical and physical properties, synthesis, analytical methods, metabolic pathways, and toxicological profile, with a focus on providing practical information for laboratory professionals.

Core Data Summary

Key quantitative data for **3,3'-Dichlorobiphenyl** are summarized in the tables below for easy reference and comparison.

Table 1: Chemical Identification and Physical Properties of **3,3'-Dichlorobiphenyl**

Parameter	Value	Reference
CAS Number	2050-67-1	[1] [2] [3] [4] [5]
Molecular Formula	C ₁₂ H ₈ Cl ₂	[1] [2] [3] [5]
Molecular Weight	223.10 g/mol	[1] [2] [3] [5]
IUPAC Name	1-chloro-3-(3-chlorophenyl)benzene	[5]
Synonyms	PCB 11, m,m'-Dichlorobiphenyl	[2] [3] [4]
Melting Point	25-26 °C (77-79 °F)	[1]
Boiling Point	320 °C (608 °F)	[1]
Water Solubility	354.7 µg/L (25 °C)	[2]

Table 2: Toxicological Profile of **3,3'-Dichlorobiphenyl**

Endpoint	Observation	Reference
Developmental Neurotoxicity	Alters axonal and dendritic growth in neurons	[6]
Metabolism	Metabolized in the liver to hydroxylated and methoxylated derivatives	
Mechanism of Action	Binds to the Aryl Hydrocarbon Receptor (AhR)	
Carcinogen Classification	Not explicitly classified, but PCBs as a group are considered carcinogenic	

Synthesis and Purification

The synthesis of **3,3'-Dichlorobiphenyl** can be achieved through several cross-coupling reactions common in organic chemistry. The Ullmann reaction and Suzuki-Miyaura coupling are two such methods.

Experimental Protocol: Synthesis via Ullmann Reaction

The Ullmann reaction provides a classical method for the synthesis of symmetric biaryls through the copper-catalyzed coupling of aryl halides.

Materials:

- 3-chlorobromobenzene or 3-chloriodobenzene
- Copper powder, activated
- High-boiling point solvent (e.g., N-methylpyrrolidone (NMP), nitrobenzene, or dimethylformamide (DMF))
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- Activate the copper powder by stirring with a dilute solution of hydrochloric acid, followed by washing with water and acetone, and then drying under vacuum.
- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add the 3-chloroaryl halide and the activated copper powder in a 2:1 molar ratio.
- Add the high-boiling point solvent to the flask.
- Flush the apparatus with an inert gas (N₂ or Ar).
- Heat the reaction mixture to a high temperature (typically >150 °C) with vigorous stirring. The exact temperature will depend on the solvent used.
- Monitor the reaction progress using an appropriate analytical technique (e.g., GC-MS or TLC).

- Upon completion, cool the reaction mixture to room temperature.
- Filter the mixture to remove the copper and copper salts.
- Extract the filtrate with an organic solvent (e.g., ethyl acetate) and wash with water to remove the high-boiling point solvent.
- Dry the organic layer over anhydrous sodium sulfate.
- Concentrate the organic extract under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., hexane or a hexane/dichloromethane mixture) to obtain pure **3,3'-Dichlorobiphenyl**.
- Confirm the identity and purity of the product by ^1H NMR, ^{13}C NMR, and mass spectrometry.

Analytical Methodology

Accurate quantification and identification of **3,3'-Dichlorobiphenyl** in various matrices are crucial for research and monitoring. Gas chromatography coupled with mass spectrometry (GC-MS) is a widely used and highly effective method.

Experimental Protocol: Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a general procedure for the analysis of **3,3'-Dichlorobiphenyl** in an environmental or biological sample extract.

Instrumentation and Conditions:

- Gas Chromatograph: Equipped with a split/splitless injector and a capillary column suitable for PCB analysis (e.g., a 5% phenyl-methylpolysiloxane stationary phase).
- Mass Spectrometer: Capable of electron ionization (EI) and selected ion monitoring (SIM) or full-scan acquisition.
- Injector Temperature: 250 °C

- Carrier Gas: Helium at a constant flow rate (e.g., 1.0 mL/min).
- Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 1 minute.
 - Ramp 1: 15 °C/min to 200 °C.
 - Ramp 2: 5 °C/min to 280 °C, hold for 5 minutes.
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Energy: 70 eV
- Acquisition Mode: Selected Ion Monitoring (SIM) targeting the molecular ions (m/z 222, 224) and characteristic fragment ions of **3,3'-Dichlorobiphenyl**.

Sample Preparation:

- Prepare a stock solution of **3,3'-Dichlorobiphenyl** in a suitable solvent (e.g., isooctane or hexane) at a concentration of 100 µg/mL.
- Prepare a series of calibration standards by serial dilution of the stock solution to cover the expected concentration range of the samples.
- If not already in a compatible solvent, perform a solvent exchange of the sample extracts into hexane or isooctane.
- Adjust the final volume of the sample extracts to be within the calibration range.

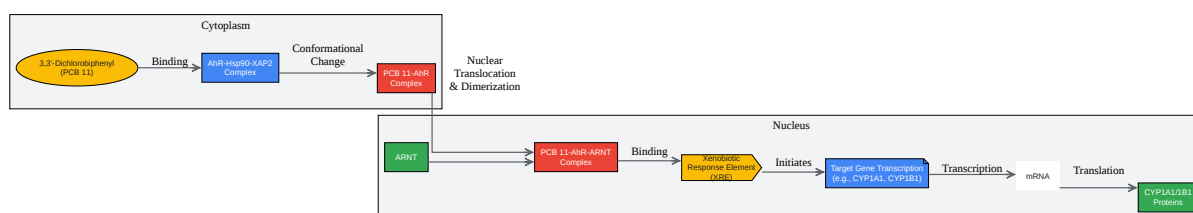
Analysis:

- Inject a fixed volume (e.g., 1 µL) of each calibration standard and sample extract into the GC-MS system.
- Acquire the data in SIM or full-scan mode.

- Identify **3,3'-Dichlorobiphenyl** in the samples by comparing its retention time and mass spectrum to that of a pure standard.
- Quantify the concentration of **3,3'-Dichlorobiphenyl** in the samples by constructing a calibration curve from the peak areas of the standards.

Signaling Pathway

3,3'-Dichlorobiphenyl, like other dioxin-like PCBs, is known to exert its biological effects primarily through the activation of the Aryl Hydrocarbon Receptor (AhR) signaling pathway.



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Caption: Aryl Hydrocarbon Receptor (AhR) signaling pathway activated by **3,3'-Dichlorobiphenyl**.

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Phone: (601) 213-4426

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